

# An In-depth Technical Guide to Methyl 2-(pyrrolidin-1-yl)benzoate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methyl 2-(pyrrolidin-1-yl)benzoate

Cat. No.: B056741

[Get Quote](#)

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and analysis of **Methyl 2-(pyrrolidin-1-yl)benzoate**, a compound of interest to researchers and professionals in the fields of chemical synthesis and drug development.

## Compound Data

The fundamental molecular properties of **Methyl 2-(pyrrolidin-1-yl)benzoate** are summarized in the table below.

Parameter	Value	Reference
Molecular Formula	C <sub>12</sub> H <sub>15</sub> NO <sub>2</sub>	[1]
Molecular Weight	205.25 g/mol	[1][2]
CAS Number	124005-05-6	[1]
Synonyms	Methyl 2-(1-Pyrrolidinyl)Benzoate, Benzoic acid, 2-(1-pyrrolidinyl)-, methyl ester	[1]

## Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **Methyl 2-(pyrrolidin-1-yl)benzoate** was not found in the search results, a general method can be inferred from



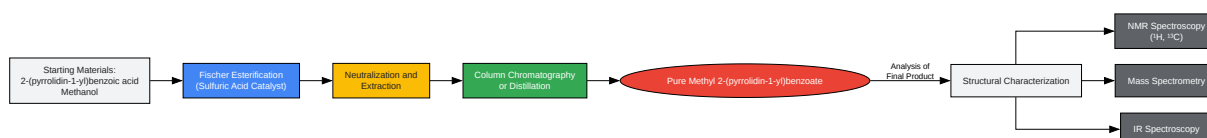
standard organic chemistry principles, such as the Fischer esterification of the corresponding carboxylic acid or the nucleophilic aromatic substitution of a suitable methyl benzoate derivative. A plausible synthetic route is the esterification of 2-(pyrrolidin-1-yl)benzoic acid.

General Fischer Esterification Protocol (Adapted for **Methyl 2-(pyrrolidin-1-yl)benzoate**):

- **Reaction Setup:** To a round-bottom flask, add 2-(pyrrolidin-1-yl)benzoic acid, an excess of methanol (to act as both solvent and reactant), and a catalytic amount of a strong acid, such as concentrated sulfuric acid.
- **Reflux:** Equip the flask with a reflux condenser and heat the mixture to reflux for several hours to allow the esterification to reach equilibrium. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Workup:** After cooling the reaction mixture to room temperature, neutralize the acid catalyst with a weak base, such as a saturated sodium bicarbonate solution.
- **Extraction:** Extract the product into an organic solvent, such as ethyl acetate. Wash the organic layer with brine, dry it over an anhydrous salt like sodium sulfate, and filter.
- **Purification:** Remove the solvent under reduced pressure. The crude product can then be purified using column chromatography or distillation to yield pure **Methyl 2-(pyrrolidin-1-yl)benzoate**.

## Visualized Workflow for Synthesis and Analysis

The following diagram illustrates a logical workflow for the synthesis and subsequent characterization of **Methyl 2-(pyrrolidin-1-yl)benzoate**.





[Click to download full resolution via product page](#)

Caption: A logical workflow for the synthesis and characterization of **Methyl 2-(pyrrolidin-1-yl)benzoate**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-PYRROLIDIN-1-YL-BENZOIC ACID METHYL ESTER CAS#: 124005-05-6 [amp.chemicalbook.com]
- 2. 689142-42-5|5-Methyl-2-(pyrrolidin-1-yl)benzoic acid|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Methyl 2-(pyrrolidin-1-yl)benzoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b056741#methyl-2-pyrrolidin-1-yl-benzoate-molecular-weight-and-formula]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)